

Fmoc-NH-PEG6-alcohol molecular weight and formula

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Compound of Interest

Compound Name: Fmoc-NH-PEG6-alcohol

Cat. No.: B8114448

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In-Depth Technical Guide: Fmoc-NH-PEG6-alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fmoc-NH-PEG6-alcohol**, a key reagent in bioconjugation and drug development. It details its chemical properties, applications, and relevant experimental workflows.

Core Molecular Information

Fmoc-NH-PEG6-alcohol is a heterobifunctional linker molecule widely utilized in the synthesis of antibody-drug conjugates (ADCs) and other bioconjugates.^{[1][2][3][4]} The molecule features a fluorenylmethyloxycarbonyl (Fmoc) protected amine group, a hexaethylene glycol (PEG6) spacer, and a terminal hydroxyl group. The Fmoc group provides a stable protecting group for the amine, which can be readily removed under basic conditions to allow for conjugation. The hydrophilic PEG spacer enhances the solubility and biocompatibility of the resulting conjugate.^[4]

Physicochemical Properties

A summary of the key quantitative data for **Fmoc-NH-PEG6-alcohol** is presented in the table below.

Property	Value	Reference
Molecular Weight	503.58 g/mol	
Molecular Formula	C27H37NO8	
CAS Number	1884208-29-0	
Purity	Typically >95%	
Appearance	White to off-white solid	
Storage	Recommended storage at -20°C	

Experimental Protocols

The primary application of **Fmoc-NH-PEG6-alcohol** is as a linker in the synthesis of more complex molecules, particularly in the field of bioconjugation and drug delivery. Below is a generalized protocol for its use in peptide synthesis and subsequent conjugation.

Deprotection of the Fmoc Group

Objective: To remove the Fmoc protecting group to expose the primary amine for further reaction.

Materials:

- **Fmoc-NH-PEG6-alcohol**
- 20% Piperidine in Dimethylformamide (DMF)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Inert gas (e.g., Nitrogen or Argon)
- Reaction vessel

Procedure:

- Dissolve **Fmoc-NH-PEG6-alcohol** in DMF in a reaction vessel under an inert atmosphere.
- Add the 20% piperidine in DMF solution to the reaction mixture.
- Stir the reaction at room temperature for 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, remove the solvent under reduced pressure.
- Wash the resulting residue with DCM and dry under vacuum to yield the deprotected amine-PEG6-alcohol.

Conjugation of the Deprotected Linker

Objective: To conjugate the exposed amine of the PEG linker to a molecule of interest (e.g., a peptide or a small molecule drug).

Materials:

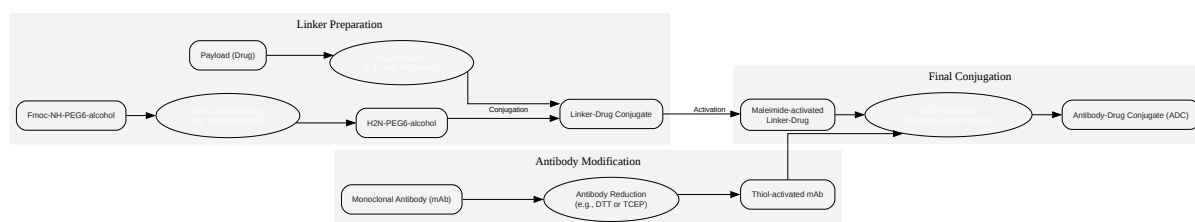
- Deprotected amine-PEG6-alcohol
- Carboxylic acid-containing molecule of interest
- Coupling agents (e.g., HATU, HOBt, EDC)
- Base (e.g., DIPEA)
- Anhydrous DMF
- Inert gas
- Reaction vessel

Procedure:

- Dissolve the carboxylic acid-containing molecule and the deprotected amine-PEG6-alcohol in anhydrous DMF in a reaction vessel under an inert atmosphere.
- Add the coupling agents (e.g., HATU and HOBT, or EDC).
- Add the base (DIPEA) to the reaction mixture.
- Stir the reaction at room temperature for 4-24 hours.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, quench the reaction and purify the desired conjugate using an appropriate chromatographic technique (e.g., silica gel chromatography or reversed-phase HPLC).

Logical Workflow for ADC Synthesis

The following diagram illustrates a generalized workflow for the synthesis of an antibody-drug conjugate (ADC) utilizing **Fmoc-NH-PEG6-alcohol** as a linker.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Fmoc-NH-PEG6-alcohol - Immunomart [immunomart.com]
- 3. 化合物 Fmoc-NH-PEG6-alcohol|T86468|TargetMol - ChemicalBook [m.chemicalbook.com]
- 4. FMOC-NH-PEG-OH | Fmoc-Amine-PEG-OH | AxisPharm [axispharm.com]
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